

Field Application of Sodium 1-Naphthaleneacetate in Agriculture: Application Notes and Protocols

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Compound of Interest

Compound Name: Sodium 1-naphthaleneacetate

Cat. No.: B15552594

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Introduction: **Sodium 1-naphthaleneacetate** (NAA-Na) is a synthetic auxin analog widely utilized in agriculture as a plant growth regulator.^[1] Its primary functions include stimulating root formation, controlling fruit set and thinning, preventing premature fruit drop, and promoting overall plant growth.^{[2][3]} As a water-soluble salt of 1-naphthaleneacetic acid (NAA), it offers ease of application in various agricultural settings.^{[1][4]} This document provides detailed application notes and experimental protocols for the field use of NAA-Na, intended for research and development purposes.

Data Presentation: Quantitative Effects of NAA-Na Application

The following tables summarize the quantitative effects of NAA-Na on various crops as reported in scientific studies.

Table 1: Effect of NAA-Na on Growth and Yield of Eggplant (*Solanum melongena* L.)^[5]

NAA-Na Concentration (ppm)	Plant Height (cm)	Number of Branches	Number of Fruits per Plant	Fruit Weight (g)	Yield per Plant (kg)	Yield per Hectare (metric tons)
0 (Control)	-	-	-	-	-	-
40	73.73	9.20	10.11	186.67	1.31	41.9
50	-	-	-	-	-	-
60	-	-	-	-	-	-
70	-	-	-	-	-	-
Data represents the treatment with the highest reported efficacy.						

Table 2: Influence of NAA-Na on Yield Attributes of Rice (*Oryza sativa* L.)[\[6\]](#)

NAA-Na Concentration (ppm)	Number of Tillers per Plant	Yield per Plant (g)	% Increase in Yield Over Control
0 (Control)	-	-	-
20	-	-	-
40	Highest	3.57	67.61
60	-	-	17.30
80	-	-	55.40
100	-	-	0.94

Table 3: Effect of NAA-Na on Fruit Thinning and Quality of 'Murcott' Mandarin[7]

NAA-Na Concentration (ppm)	Application Timing (Fruit Diameter)	Number of Fruits per Tree	Fruit Weight (g)
0 (Control)	-	845.05	-
200	1 cm	-	-
200	1.5 cm	-	-
400	-	660.38	164.38
Data represents the most effective thinning treatment and the highest resulting fruit weight.			

Table 4: Effect of NAA-Na on Rooting of *Duranta erecta* L. Cuttings[8]

NAA-Na Concentration (mM)	Rooting Rate (%)	Average Number of Roots	Average Root Length (cm)
0 (Control)	-	-	-
2.5	78	16.8	4.27

Experimental Protocols

Protocol 1: Field Efficacy Trial of NAA-Na for Improved Growth and Yield

Objective: To determine the optimal concentration of foliar-applied NAA-Na for enhancing the growth and yield of a target crop.

Materials:

- **Sodium 1-naphthaleneacetate** (NAA-Na) of known purity.
- Target crop seedlings or established plants.
- Randomized complete block design (RCBD) field plot.[\[5\]](#)
- Knapsack sprayer or similar application equipment.
- Standard agronomic inputs for the target crop.
- Data collection tools (e.g., measuring tape, scales, data sheets).

Methodology:

- Experimental Design:
 - Establish a field trial using a Randomized Complete Block Design (RCBD) with a minimum of three replications.[\[5\]](#)
 - Define treatment plots of a suitable size, ensuring a buffer zone of at least 1 meter between plots to prevent spray drift.
 - Treatments should include a negative control (no NAA-Na application) and a range of NAA-Na concentrations (e.g., 20, 40, 60, 80 ppm).[\[9\]](#)
- Treatment Preparation and Application:
 - Prepare stock solutions of NAA-Na. Due to its solubility in water, NAA-Na can be directly dissolved to the desired concentration.[\[1\]](#)
 - For a 100 ppm stock solution, dissolve 100 mg of NAA-Na in 1 liter of distilled water.
 - Prepare working solutions for each treatment by diluting the stock solution. For example, to make a 20 ppm solution, dilute 200 ml of the 100 ppm stock solution to 1 liter with water.
 - Apply the treatments as a foliar spray at the appropriate growth stage, as determined by the research objective (e.g., 50% flowering and 20 days after the first application for

eggplant).[5] Ensure thorough coverage of the foliage.

- Data Collection:
 - At predetermined intervals and at harvest, collect data on relevant parameters. These may include:
 - Growth parameters: Plant height, number of branches, leaf area.[5]
 - Yield components: Number of fruits per plant, fruit weight, fruit dimensions.[5][9]
 - Overall yield: Yield per plant and calculated yield per hectare.[5][9]
- Statistical Analysis:
 - Analyze the collected data using appropriate statistical methods for an RCBD, such as Analysis of Variance (ANOVA), to determine the significance of treatment effects.

Protocol 2: Evaluation of NAA-Na as a Rooting Agent for Cuttings

Objective: To assess the efficacy of different concentrations of NAA-Na in promoting adventitious root formation in stem cuttings.

Materials:

- **Sodium 1-naphthaleneacetate (NAA-Na).**
- Healthy, uniform stem cuttings of the target plant species.
- Rooting medium (e.g., peat moss, perlite, vermiculite).[8]
- Planting trays or pots.
- Controlled environment for rooting (e.g., greenhouse with misting system).

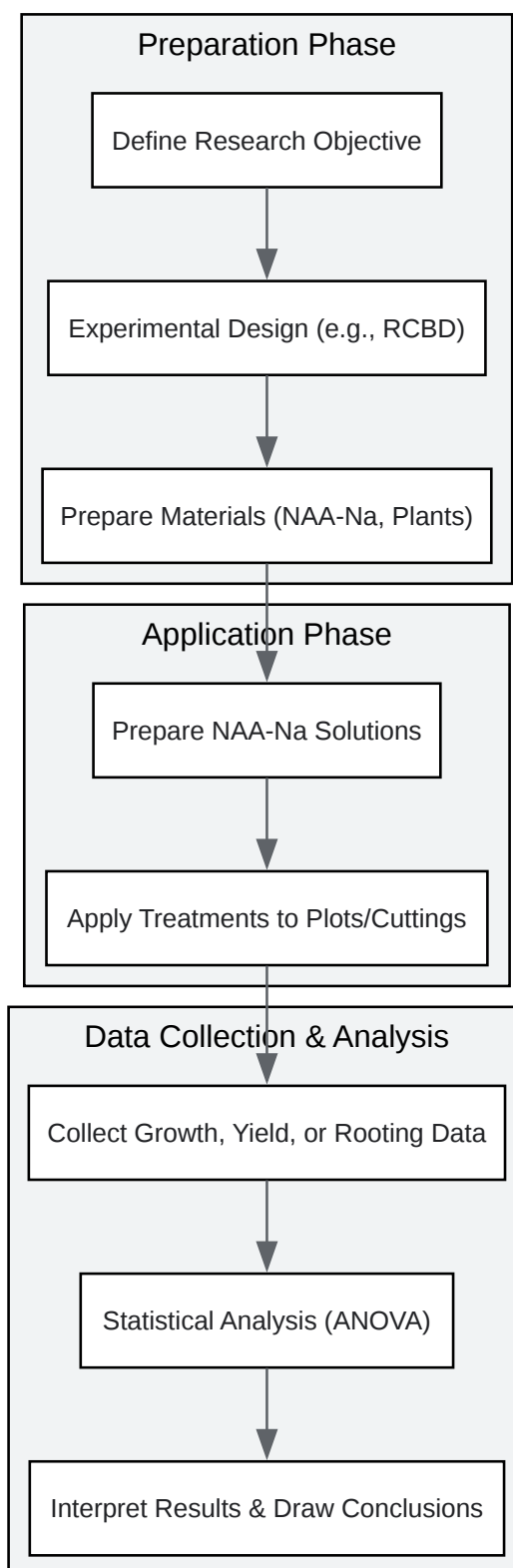
Methodology:

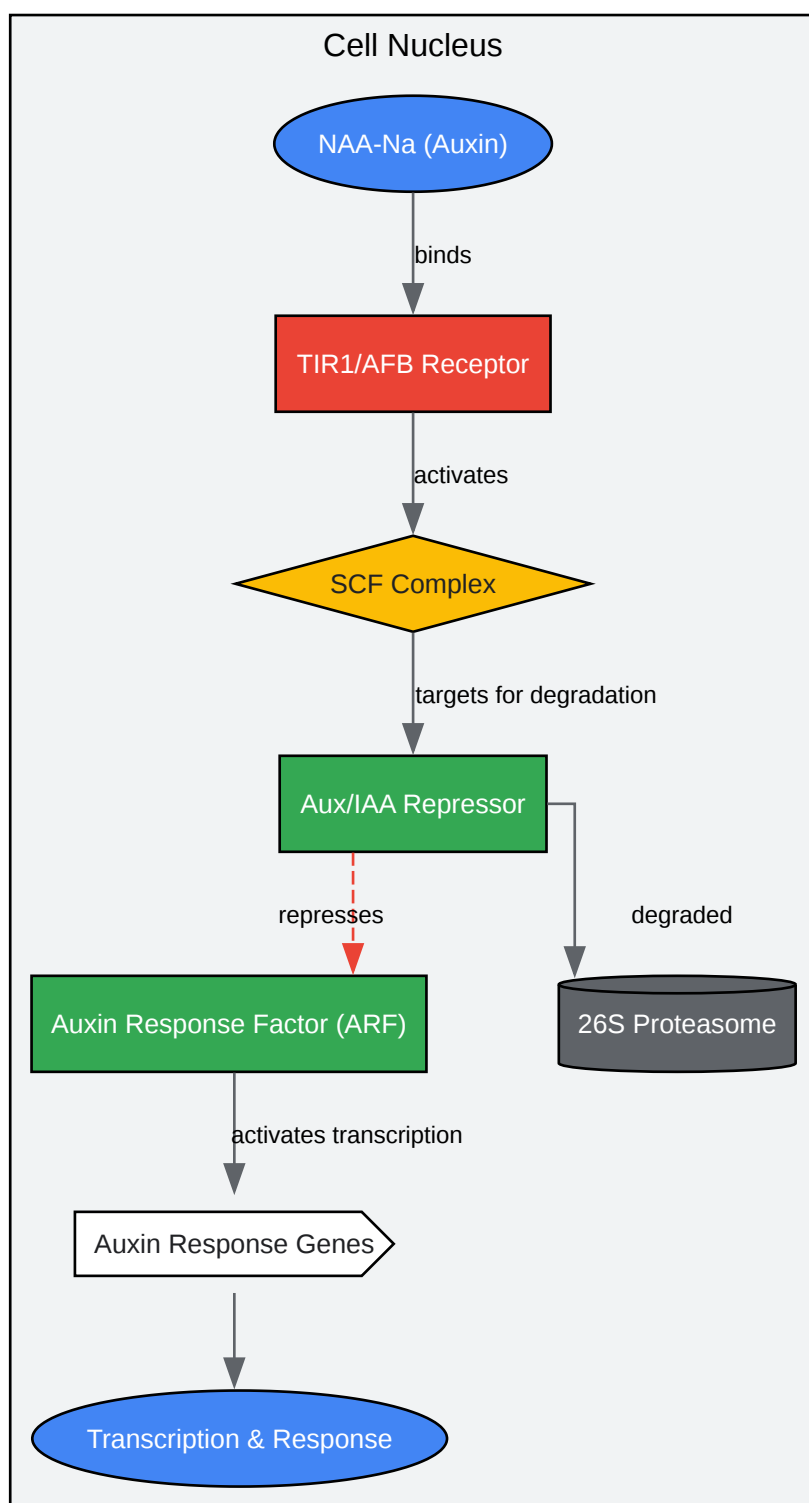
- Cutting Preparation:

- Collect uniform stem cuttings from healthy mother plants. The type of cutting (softwood, semi-hardwood, hardwood) will depend on the plant species.
- Prepare the cuttings to a standard length (e.g., 15 cm), ensuring each has at least two to three nodes.[\[10\]](#)
- Treatment Application:
 - Prepare a range of NAA-Na solutions (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, 3.0 mM).[\[8\]](#) A control treatment with distilled water should be included.
 - Apply the NAA-Na solution to the basal end of the cuttings using one of the following methods:
 - Soaking Method: Soak the basal 2-3 cm of the cuttings in the NAA-Na solution for a specified duration (e.g., 2 hours).[\[11\]](#)
 - Quick Dip Method: Dissolve NAA-Na in 50% alcohol to a higher concentration (e.g., 500-10,000 ppm) and dip the basal end of the cuttings for 4-5 seconds.
 - Powder Method: Mix NAA-Na with a carrier like talcum powder and dip the moistened basal end of the cuttings into the powder.
- Planting and Incubation:
 - Insert the treated cuttings into the rooting medium in planting trays.
 - Place the trays in a suitable environment with high humidity and controlled temperature to facilitate rooting.[\[8\]](#)
- Data Collection and Analysis:
 - After a predetermined period, carefully remove the cuttings from the medium and assess:
 - Rooting percentage: The proportion of cuttings that have formed roots.[\[11\]](#)
 - Number of roots per cutting.[\[11\]](#)

- Average root length.[\[11\]](#)
- Analyze the data statistically to determine the most effective NAA-Na concentration for rooting.

Mandatory Visualizations





Simplified Auxin (NAA-Na) Signaling Pathway

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